

# Proper Disposal of Temiverine (Mebeverine) Hydrochloride

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## Compound of Interest

Compound Name: *Temiverine hydrochloride*

Cat. No.: *B134995*

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Note on Chemical Identity: The substance referred to as "**Temiverine hydrochloride**" is most commonly known in scientific and regulatory literature as Mebeverine hydrochloride. This guide pertains to the proper disposal of Mebeverine hydrochloride (CAS No: 2753-45-9).

The proper disposal of Temiverine (Mebeverine) hydrochloride is dictated by its classification as a substance harmful to the aquatic environment. Adherence to federal, state, and local regulations is mandatory to ensure the safety of personnel and prevent environmental contamination. The following procedures provide a direct, step-by-step guide for its handling and disposal in a laboratory setting.

## Regulatory Framework

Disposal of pharmaceutical waste in the United States is primarily governed by the Environmental Protection Agency (EPA) under the Resource Conservation and Recovery Act (RCRA). Specifically, for healthcare and laboratory settings, the regulations under 40 CFR Part 266 Subpart P set the standards for managing hazardous waste pharmaceuticals. A key mandate of this rule is the prohibition of disposing of hazardous pharmaceutical waste via sewerage (i.e., flushing down a drain or toilet).

Mebeverine hydrochloride is not listed as a federally controlled substance by the Drug Enforcement Administration (DEA), which simplifies the disposal process by eliminating the need for DEA-specific destruction protocols.

## Hazard Profile and Waste Characterization

Before disposal, it is crucial to characterize the waste based on its hazard profile. According to multiple Safety Data Sheets (SDS), Mebeverine hydrochloride has the following key classifications:

- Acute Oral Toxicity (Category 4): H302 - Harmful if swallowed.[1][2]
- Environmental Hazard: H410/H412 - Very toxic or harmful to aquatic life with long-lasting effects.[1][3][4][5]

The significant aquatic toxicity is the primary driver for its disposal protocol. Due to this characteristic, Mebeverine hydrochloride waste must be managed as a hazardous waste to prevent its release into the environment.[3][4]

## Quantitative Safety Data

The following table summarizes the key toxicological data for Mebeverine hydrochloride, which informs its handling and safety precautions.

Metric	Value	Species	Source
Oral LD50	1540 mg/kg	Rat	[2][3][6]
Intravenous LD50	17.7 mg/kg	Rat	[3][6]
Intraperitoneal LD50	150 mg/kg	Mouse	[2]

## Step-by-Step Disposal Protocol

Objective: To safely collect, store, and dispose of Temiverine (Mebeverine) hydrochloride waste in compliance with EPA regulations.

Materials Required:

- Appropriate Personal Protective Equipment (PPE): Safety goggles, gloves, lab coat.
- Designated hazardous waste container: Black, leak-proof container with a secure lid.
- Hazardous waste label.

## Procedure:

- Personal Protective Equipment (PPE): Before handling the chemical, ensure you are wearing appropriate PPE, including safety goggles, chemical-resistant gloves, and a lab coat.
- Waste Segregation:
  - Do NOT dispose of Temiverine (Mebeverine) hydrochloride, or any solutions containing it, down the drain.<sup>[1]</sup> This is strictly prohibited due to its high aquatic toxicity.
  - Do NOT mix this waste with non-hazardous solid or liquid waste.
- Containerization:
  - Place all solid waste (e.g., expired chemical, contaminated wipes, disposable weighing boats) into a designated black hazardous waste container.<sup>[7]</sup>
  - For liquid waste (e.g., unused solutions), use a compatible, leak-proof container clearly marked for hazardous chemical waste.
  - Ensure the container is kept securely closed when not in use.<sup>[7]</sup>
- Labeling:
  - Affix a completed hazardous waste label to the container.
  - The label must include:
    - The words "Hazardous Waste."
    - The full chemical name: "Mebeverine hydrochloride."
    - The specific hazard characteristics (e.g., "Toxic," "Environmental Hazard").
    - The date accumulation started.
- Storage:

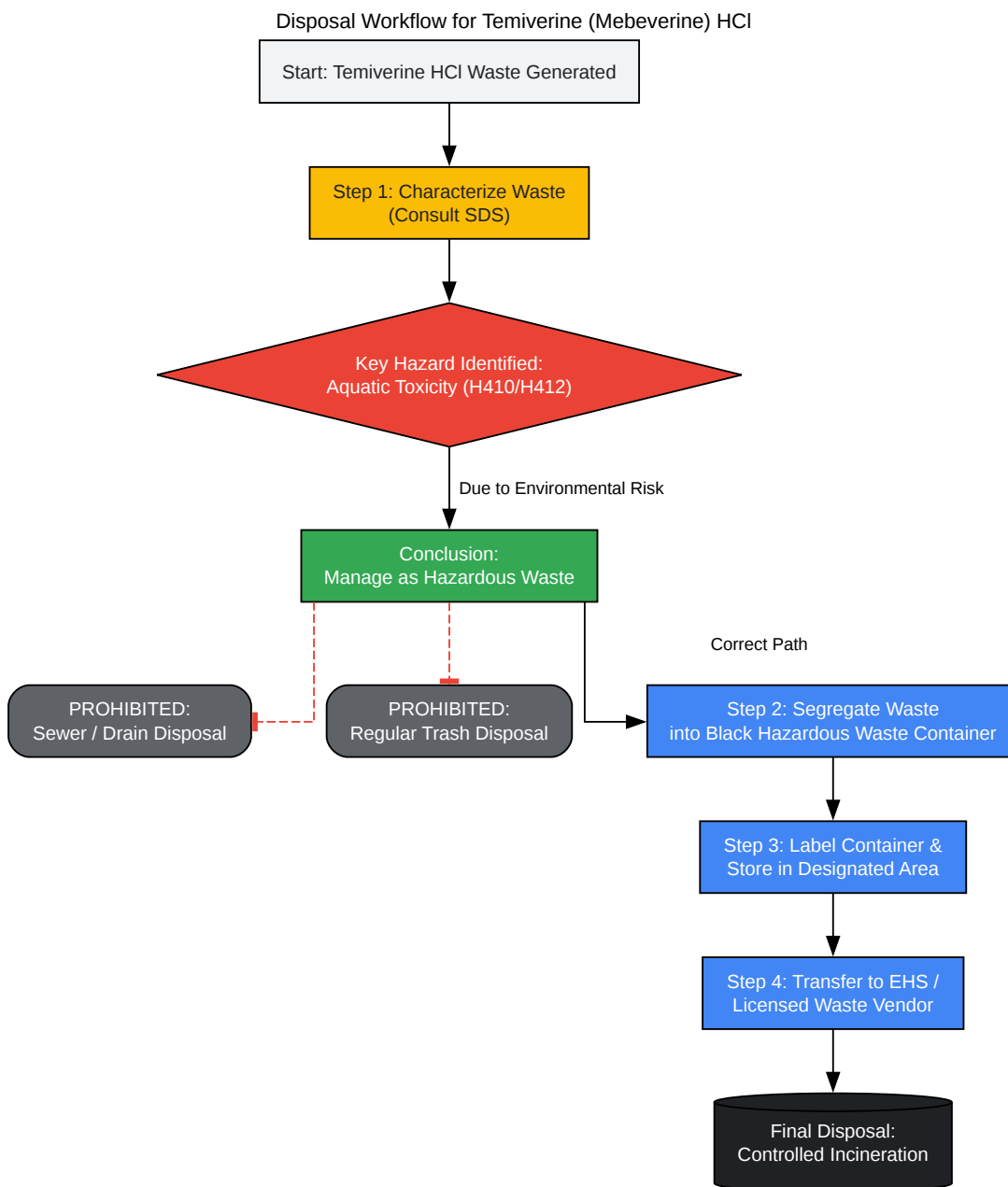
- Store the sealed waste container in a designated satellite accumulation area or a central hazardous waste storage area.
- The storage area must be secure and away from incompatible materials.
- Final Disposal:
  - Arrange for the pickup and disposal of the waste through your institution's Environmental Health & Safety (EHS) department.
  - The waste must be transported and disposed of by a licensed hazardous waste management vendor.<sup>[7]</sup>
  - The standard and required method of final disposal for this type of waste is controlled incineration at a permitted facility.<sup>[7]</sup>

## Experimental Protocols

The disposal procedures outlined above are not based on specific laboratory experiments but are mandated by federal and state environmental regulations derived from extensive toxicological and environmental impact data. The characterization of Mebeverine hydrochloride as "harmful if swallowed" and "toxic to aquatic life" is determined through standardized OECD (Organisation for Economic Co-operation and Development) test guidelines for chemical safety. The LD50 values, for example, are determined via acute toxicity studies (e.g., OECD Test Guideline 423). These established data points dictate the required disposal pathway without the need for further experimental validation by the end-user.

## Disposal Workflow Diagram

The following diagram illustrates the decision-making and operational workflow for the proper disposal of Temiverine (Mebeverine) hydrochloride.



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Disposal Workflow for Temiverine (Mebeverine) HCl

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